

An In-depth Technical Guide to Padmatin: Structure, Properties, and Biological Significance

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Compound of Interest

Compound Name:	Padmatin
CAS No.:	80453-44-7
Cat. No.:	B123351

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Padmatin**, a dihydroflavonol with notable biological activities. We will delve into its chemical structure, physicochemical properties, and known biological functions, offering insights for its potential applications in research and drug development.

Chemical Identity and Structure of Padmatin

Padmatin is a flavonoid, specifically a dihydroflavonol, that has been isolated from natural sources such as the heartwood of *Prunus puddum* and the herbs of *Blumea balsamifera*.^{[1][2]} Its chemical structure is fundamental to its biological activity.

Chemical Structure

The systematic IUPAC name for **Padmatin** is (2R,3R)-2-(3,4-dihydroxyphenyl)-3,5-dihydroxy-7-methoxy-2,3-dihydrochromen-4-one.^{[3][4]} This name precisely describes the arrangement of its

atoms, including the stereochemistry at the 2 and 3 positions of the dihydropyranone ring, which is crucial for its interaction with biological targets.



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Caption: 2D Chemical Structure of **Padmatin**.

Molecular Identifiers and Physicochemical Properties

A summary of key identifiers and physicochemical properties of **Padmatin** is provided in the table below for easy reference.



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Biological Activity and Potential Applications

Padmatin has been reported to exhibit several biological activities, primarily stemming from its antioxidant properties.

Antioxidant and Radical Scavenging Activity

As a flavonoid, **Padmatin** possesses significant radical scavenging activity.[5] The presence of multiple hydroxyl groups on its aromatic rings allows it to donate hydrogen atoms to neutralize free radicals, thus mitigating oxidative stress. This antioxidant capacity is a key area of interest for its potential therapeutic applications. The chemical structure, featuring two phenylpropanoid units, eriodictyol and putatively taxifolin, is believed to be responsible for these antioxidant properties.[5]

Experimental Protocols

To facilitate further research on **Padmatin**, this section outlines a general protocol for its analysis.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Objective: To determine the purity of a **Padmatin** sample.

Materials:

- **Padmatin** sample
- HPLC-grade acetonitrile
- HPLC-grade water with 0.1% formic acid (v/v)
- HPLC system with a C18 column and UV detector

Methodology:

- **Sample Preparation:** Accurately weigh and dissolve the **Padmatin** sample in a suitable solvent (e.g., DMSO) to a final concentration of 1 mg/mL.
- **Chromatographic Conditions:**

- Column: C18, 5 μm , 4.6 x 250 mm
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A linear gradient from 10% to 90% B over 30 minutes.
- Flow Rate: 1.0 mL/min
- Detection: UV at 280 nm
- Injection Volume: 10 μL
- Data Analysis: Integrate the peak areas of all components in the chromatogram. Calculate the purity of **Padmatin** as the percentage of the main peak area relative to the total peak area.

Conclusion

Padmatin is a dihydroflavonol with a well-defined chemical structure and significant antioxidant properties. Its potential for further investigation in the fields of pharmacology and drug development is promising. This guide provides a foundational understanding of its chemical nature and a starting point for researchers interested in exploring its therapeutic potential.

References

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